

# CAS number 214360-48-2 chemical information and safety data

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## Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzonitrile

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An In-depth Technical Guide to 2-Cyanophenylboronic Acid Pinacol Ester (CAS Number: 214360-48-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive chemical information, safety data, and experimental protocols for 2-Cyanophenylboronic acid pinacol ester. The data herein is intended to support researchers and professionals in the fields of organic synthesis and drug development.

## Chemical Information

2-Cyanophenylboronic acid pinacol ester is a versatile reagent in organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions.<sup>[1]</sup> Its structure features a phenyl ring substituted with a cyano group and a pinacol boronate ester, making it an effective component in the formation of complex aromatic systems.<sup>[1]</sup>

Property	Value	Reference
CAS Number	214360-48-2	[1]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> BNO <sub>2</sub>	[1]
Molecular Weight	229.08 g/mol	
Appearance	White crystalline solid/powder	[1]
Melting Point	85-90 °C	
Purity	Typically ≥97%	
Solubility	Soluble in organic solvents such as alcohols, ethers, and ketones.	[2]

## Synthesis

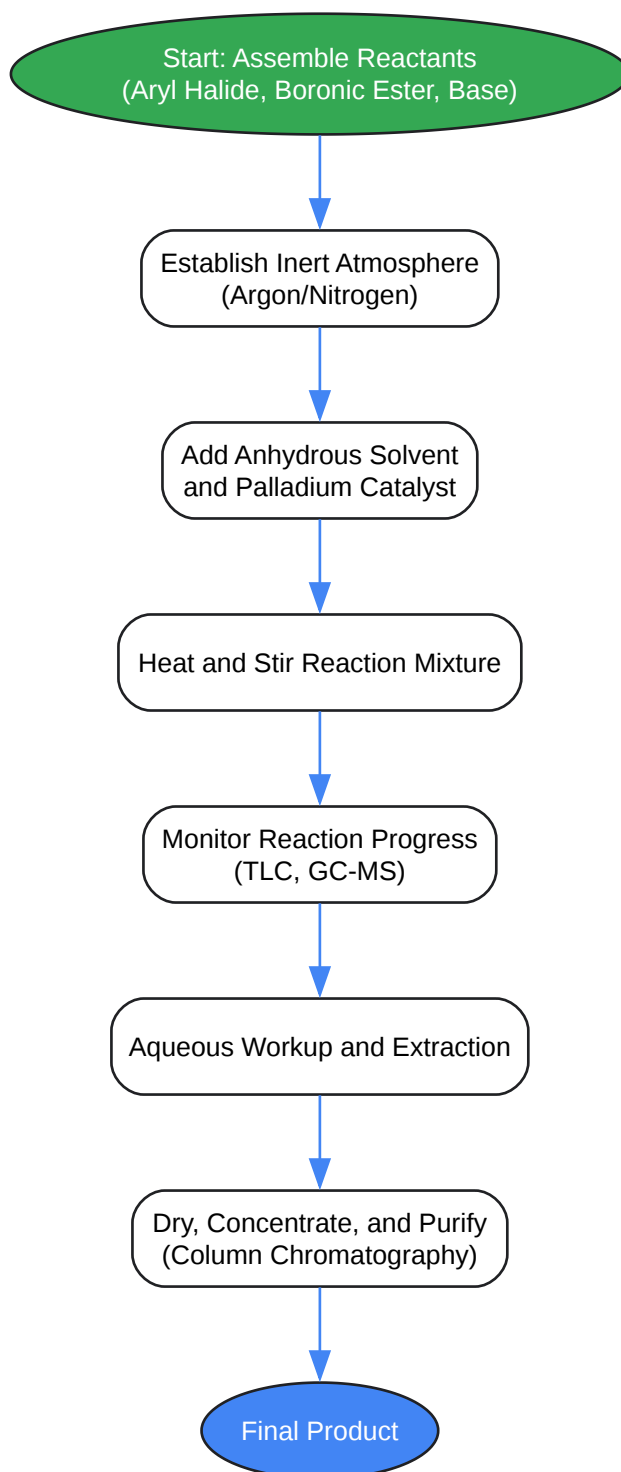
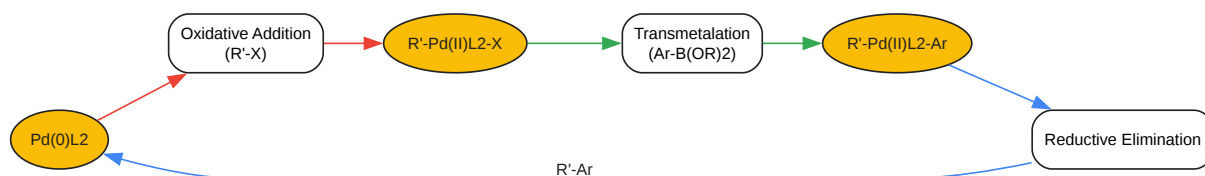
A common synthetic route to 2-cyanophenylboronic acid and its esters involves a halogen/lithium exchange of an ortho-bromobenzonitrile, followed by reaction with trimethoxyborane and subsequent hydrolysis.[3] Another approach starts from benzonitrile, using n-butyllithium and 2,2,6,6-tetramethylpiperidine to generate the ortho-anion, which then reacts with triisopropoxyborane.[3]

## Applications in Suzuki-Miyaura Cross-Coupling

2-Cyanophenylboronic acid pinacol ester is a key intermediate in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.[1] The pinacol ester provides enhanced stability compared to the corresponding boronic acid.[1] The reaction involves the palladium-catalyzed coupling of the organoboron compound with an organohalide or pseudohalide.[1]

## Catalytic Cycle

The generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction involves a catalytic cycle with a palladium complex.



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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